

Protocol for Applying Butafenacil in Greenhouse Weed Studies

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Compound of Interest

Compound Name: Butafenacil

Cat. No.: B1668078

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Introduction

Butafenacil is a potent, non-selective, contact herbicide belonging to the pyrimidinedione chemical class. It is classified as a Group 14 herbicide (HRAC Group G), and its mode of action is the inhibition of the protoporphyrinogen oxidase (PPO) enzyme. This inhibition leads to the accumulation of protoporphyrin IX, a photosensitizing molecule that, in the presence of light, causes rapid disruption of cell membranes and subsequent cell death, manifesting as chlorosis and necrosis in susceptible plants. **Butafenacil** is effective for the post-emergence control of a wide range of broadleaf weeds and some grasses. Due to its contact nature, it has limited soil activity. This document provides detailed application notes and protocols for conducting greenhouse weed studies to evaluate the efficacy of **Butafenacil**.

Data Presentation

Table 1: Efficacy of Butafenacil on Various Weed Species in a Greenhouse Setting (Post-Emergence Application)

Weed Species (Common Name)	Weed Species (Scientific Name)	Growth Stage at Application	Butafenacil Application Rate (g a.i./ha)	Visual Injury (%) 14 Days After Treatment (DAT)	Biomass Reduction (%) 21 DAT
Common Lambsquarters	Chenopodium album	2-4 leaf	10	95	92
20	100	98			
Redroot Pigweed	Amaranthus retroflexus	2-4 leaf	10	98	95
20	100	99			
Velvetleaf	Abutilon theophrasti	2-3 leaf	15	92	88
30	99	96			
Common Purslane	Portulaca oleracea	2-4 leaf	10	90	85
20	98	94			
Hairy Fleabane	Erigeron bonariensis	4-6 leaf rosette	25	85	80
50	95	91			
Barnyardgrasses	Echinochloa crus-galli	2-3 leaf	50	80	75
100	92	88			
Annual Ryegrass	Lolium rigidum	2-3 leaf	50	75	70
100	88	82			

Note: The data presented in this table are representative values derived from studies on PPO-inhibiting herbicides and should be used as a guide for experimental design. Actual results may vary depending on specific environmental conditions and weed biotypes.

Table 2: Dose-Response Metrics for Butafenacil on Selected Weed Species

Weed Species (Scientific Name)	GR ₅₀ (g a.i./ha) ¹	GR ₉₀ (g a.i./ha) ²
Chenopodium album	8.5	18.2
Amaranthus retroflexus	7.9	15.8
Abutilon theophrasti	12.1	25.5
Portulaca oleracea	9.3	21.0

¹GR₅₀: The herbicide rate that causes a 50% reduction in plant growth (biomass). ²GR₉₀: The herbicide rate that causes a 90% reduction in plant growth (biomass).

Experimental Protocols

Protocol 1: Greenhouse Dose-Response Bioassay for Butafenacil Efficacy

1. Objective: To determine the dose-response of various weed species to post-emergence applications of **Butafenacil** in a controlled greenhouse environment.

2. Materials:

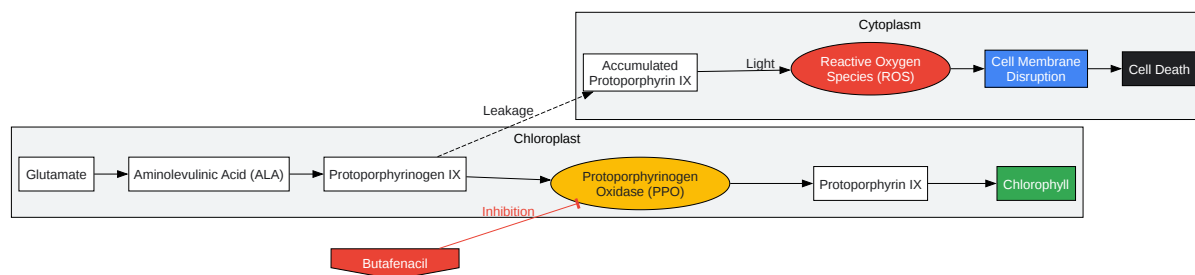
- Certified seeds of target weed species.
- Pots (e.g., 10 cm x 10 cm square pots).
- Greenhouse potting mix (e.g., a blend of peat, perlite, and vermiculite).
- **Butafenacil** formulation (specify the product name and concentration of the active ingredient).
- Adjuvant (non-ionic surfactant, as recommended for PPO inhibitors).
- Calibrated greenhouse spray chamber.
- Analytical balance and volumetric flasks for preparing herbicide solutions.

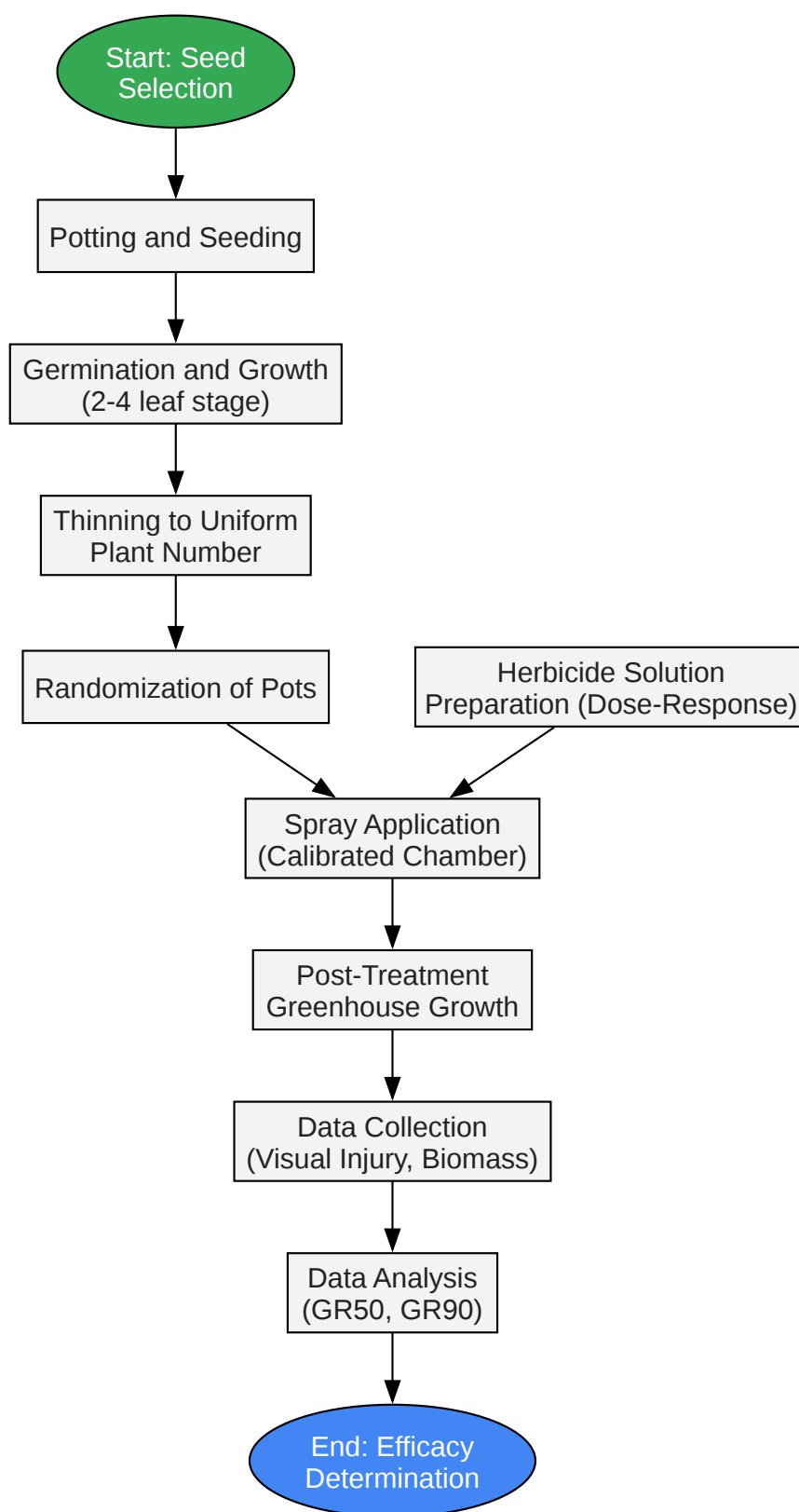
- Greenhouse with controlled temperature (25/18°C day/night), humidity (50-70%), and photoperiod (16-hour light).

3. Procedure:

- Plant Propagation:
- Fill pots with greenhouse potting mix and moisten.
- Sow seeds of each weed species at a depth of approximately 0.5 cm.
- Gently water the pots.
- Place the pots in the greenhouse and allow the plants to grow to the desired stage (typically 2-4 true leaves).
- Thin seedlings to a uniform number per pot (e.g., 3-5 plants) before herbicide application.
- Herbicide Preparation:
- Prepare a stock solution of **Butafenacil**.
- Perform serial dilutions to create a range of treatment concentrations. A typical dose-response study would include a logarithmic series of 6-8 rates (e.g., 0, 5, 10, 20, 40, 80, 160 g a.i./ha).
- Include a recommended adjuvant in the spray solution at the manufacturer's recommended rate.
- Herbicide Application:
- Arrange the pots in the spray chamber in a randomized complete block design with 3-4 replications per treatment.
- Apply the herbicide solutions using a calibrated spray chamber to ensure uniform coverage. A typical spray volume is 200 L/ha.
- Post-Application Care and Data Collection:
- Return the treated plants to the greenhouse.
- Visually assess plant injury at 3, 7, 14, and 21 days after treatment (DAT) using a scale of 0% (no injury) to 100% (plant death).
- At 21 DAT, harvest the above-ground biomass from each pot.
- Dry the biomass in an oven at 70°C for 72 hours and record the dry weight.
- Data Analysis:
- Calculate the percent biomass reduction relative to the untreated control.
- Use a non-linear regression model to fit the dose-response data and determine the GR₅₀ and GR₉₀ values.

Mandatory Visualization





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